

Safety and handling information for ethyl cyclobutanecarboxylate

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Compound of Interest

Compound Name: Ethyl cyclobutanecarboxylate

Cat. No.: B086208

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An In-depth Technical Guide to the Safe Handling of **Ethyl Cyclobutanecarboxylate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl cyclobutanecarboxylate is an organic compound utilized in various synthetic applications, including the preparation of pharmaceuticals and agrochemicals.^[1] Characterized by its ester functional group and a cyclobutane ring, it is a colorless to pale yellow liquid with a fruity odor.^[1] While valuable in research and development, a thorough understanding of its safety and handling requirements is paramount to ensure the well-being of laboratory personnel and to maintain a safe research environment. This guide provides comprehensive safety data, handling protocols, and emergency procedures.

Hazard Identification and Classification

Ethyl cyclobutanecarboxylate is classified as a flammable liquid.^[2] It is essential to be aware of its hazard classification for safe handling and storage.

GHS Classification: Flammable liquids, Category 3.

Signal Word: Warning^[2]

Hazard Statement: H226: Flammable liquid and vapour.^[3]

Pictogram:

- GHS02: Flame[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **ethyl cyclobutanecarboxylate** is provided in the table below. This information is critical for designing experiments and for understanding its behavior under various conditions.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₂	[2]
Molecular Weight	128.17 g/mol	[2][5]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Fruity	[1]
Boiling Point	159 °C (lit.)	[5][6]
Density	0.928 g/mL at 25 °C (lit.)	[5][6]
Flash Point	41 °C (107 °F)	[6]
Refractive Index	n _{20/D} 1.426 (lit.)	[5][6]
Solubility	Soluble in organic solvents (e.g., ethanol, ether), limited solubility in water.	[1]

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risks associated with **ethyl cyclobutanecarboxylate**.

Handling

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood to prevent the generation of vapor or mist.

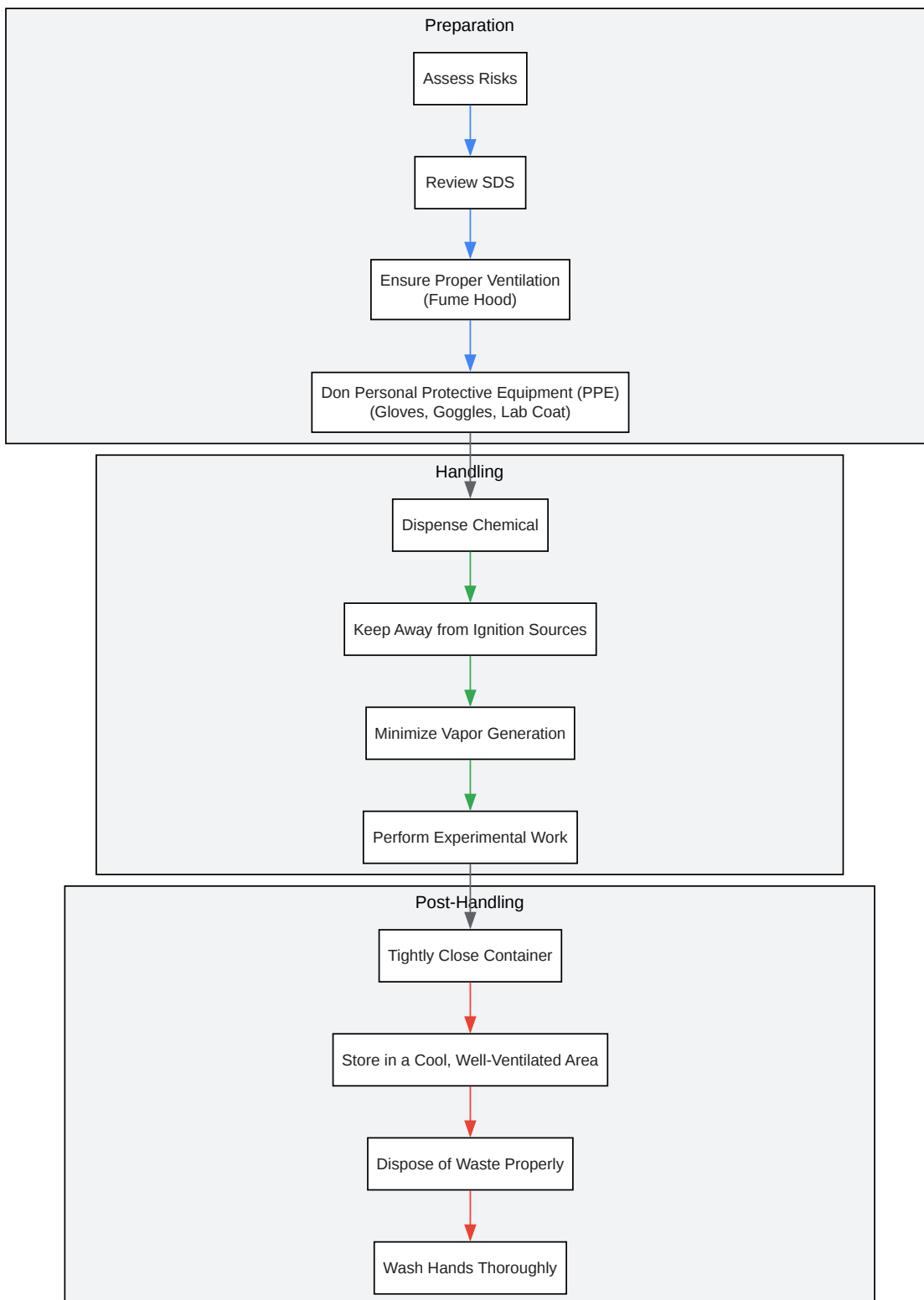
- Ignition Sources: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking. Take precautionary measures against static discharge. Use explosion-proof electrical, ventilating, and lighting equipment.
- Personal Protective Equipment (PPE): Wear appropriate personal protective equipment, including:
 - Eye/Face Protection: Eyeshields or faceshields.[4]
 - Hand Protection: Chemical-resistant gloves.[4]
 - Respiratory Protection: Use a respirator with a suitable filter (e.g., type ABEK (EN14387)) if ventilation is inadequate.[4]
- General Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands and face thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is handled.[7]

Storage

- Container: Keep the container tightly closed.[3]
- Conditions: Store in a cool, dry, and well-ventilated place.[3] It is recommended to store in a dark place at temperatures below 15°C.[3]
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.[7]

A logical workflow for the safe handling of **ethyl cyclobutanecarboxylate** is depicted below.

Safe Handling Workflow for Ethyl Cyclobutanecarboxylate

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Caption: A workflow diagram illustrating the key steps for the safe handling of **ethyl cyclobutanecarboxylate**.

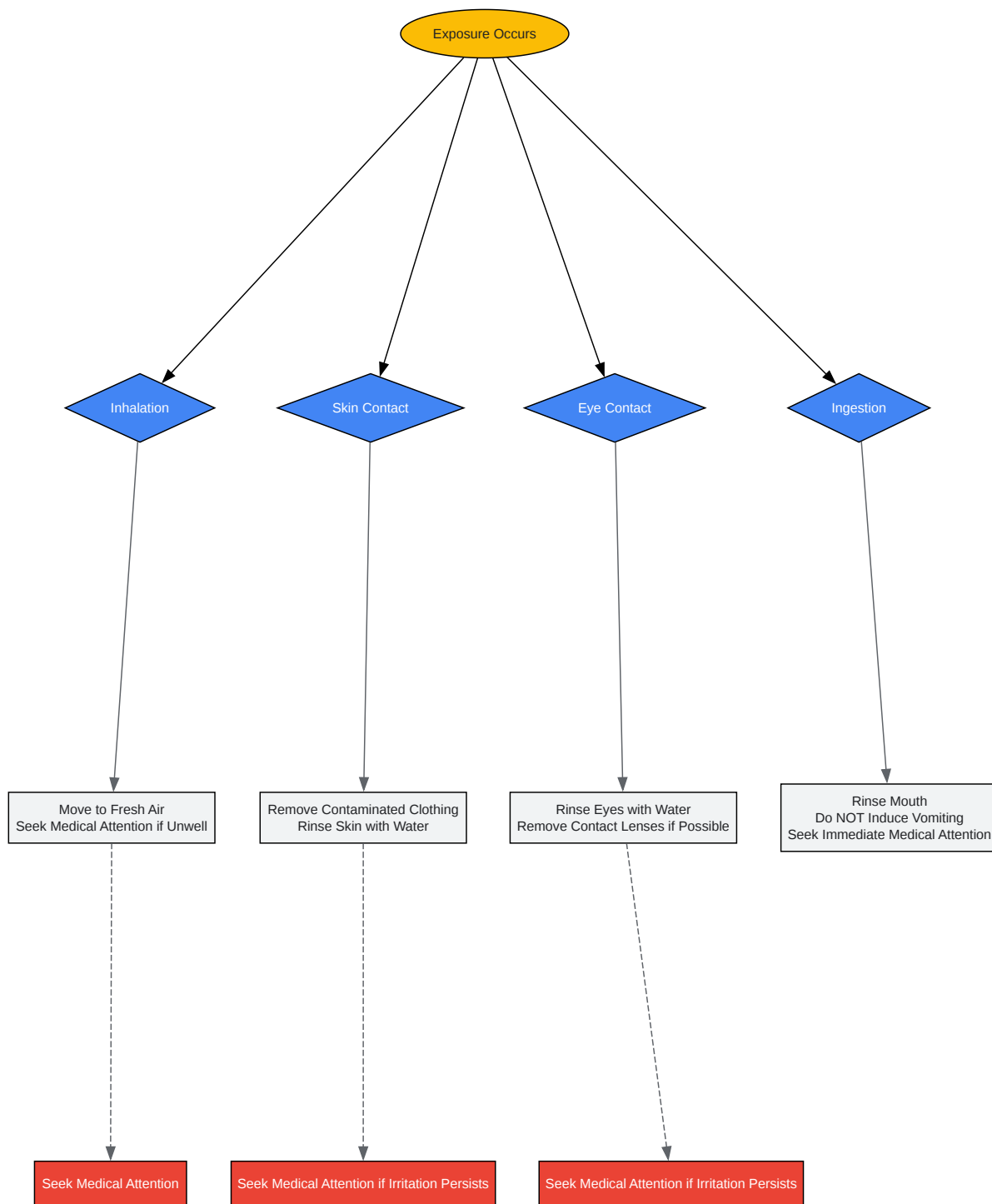
First Aid Measures

In the event of exposure, prompt and appropriate first aid is essential. The following table summarizes the recommended first aid procedures.

Exposure Route	First Aid Measures	Source
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing has stopped, perform artificial respiration. Seek medical attention if you feel unwell.	[8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water. If skin irritation occurs, seek medical attention.	[8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.	[7]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek medical attention immediately.	[7][8]

A decision-making diagram for first aid response is provided below.

First Aid Decision Tree for Ethyl Cyclobutanecarboxylate Exposure

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Caption: A decision tree outlining the appropriate first aid response for different routes of exposure.

Fire-Fighting Measures

Given its flammability, it is important to be prepared for a potential fire.

- **Suitable Extinguishing Media:** Use dry sand, dry chemical, or alcohol-resistant foam to extinguish. Water mist may be used to cool closed containers.[\[9\]](#)
- **Special Hazards:** Flammable liquid and vapor. Containers may explode when heated.[\[9\]](#) Thermal decomposition can lead to the release of irritating gases and vapors.[\[10\]](#)
- **Protective Equipment:** In case of fire, wear self-contained breathing apparatus and full protective gear.[\[9\]](#)

Accidental Release Measures

In the event of a spill, the following procedures should be followed:

- **Personal Precautions:** Ensure adequate ventilation.[\[9\]](#) Wear suitable protective equipment. Remove all sources of ignition.[\[9\]](#)
- **Environmental Precautions:** Prevent the product from entering drains.
- **Containment and Cleanup:** Absorb the spill with inert material (e.g., sand, silica gel) and place it in a suitable container for disposal.[\[10\]](#)

Disposal Considerations

- **Product:** Dispose of contents and container to an approved waste disposal plant. Disposal should be in accordance with local and national regulations. It is considered a regulated chemical waste due to its ignitability.[\[11\]](#)
- **Contaminated Packaging:** Dispose of in accordance with local and national regulations.

Toxicological and Ecological Information

- Toxicological Information: The toxicological properties have not been fully investigated.[9]
This substance is not considered to have endocrine-disrupting properties.
- Ecological Information: This substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB).

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented (e.g., flash point, toxicity studies) are typically not available in publicly accessible safety data sheets. These tests are conducted under standardized guidelines (e.g., OECD, ISO) by the manufacturers or specialized testing facilities. For specific methodological details, it is recommended to consult the direct supplier of the chemical or relevant regulatory bodies. The provided data is intended to be used for risk assessment and the implementation of safe laboratory practices.

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